

Noralfentanil vs norfentanyl metabolic comparison

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Compound Focus: Noralfentanil

CAS No.: 61086-18-8

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Chemical and Metabolic Profile Comparison

The table below summarizes the available comparative data for these two metabolites:

Feature	Noralfentanil (Metabolite of Alfentanil)	Norfentanyl (Metabolite of Fentanyl)
Parent Drug	Alfentanil [1] [2]	Fentanyl [3] [4] [5]
Primary Metabolic Reaction	N-dealkylation [1]	N-dealkylation (via CYP3A4/5) [4]
Chemical Formula	$C_{16}H_{24}N_2O_2$ [2]	$C_{14}H_{20}N_2O$ [5]
Molecular Weight	276.381 g/mol [2]	232.327 g/mol [5]
Opioid Activity	Information missing	Inactive (significantly less potent than parent compound) [3] [5]
Analytical Methods	GC-MS [1]; HPLC (Newcrom R1 column) [2]	LC-MS/MS [6] [7]; Immunoassay (with varying cross-reactivity) [6]

Feature	Noralfentanil (Metabolite of Alfentanil)	Norfentanyl (Metabolite of Fentanyl)
Role in Toxicology	Information missing	Primary urinary metabolite; key marker for detecting fentanyl exposure [6] [4]

Detailed Metabolic Pathways and Experimental Data

Norfentanyl (from Fentanyl)

Norfentanyl is the major, inactive metabolite of fentanyl, formed primarily in the liver via N-dealkylation by cytochrome P450 enzymes (CYP3A4 and CYP3A5) [4] [5]. It is a crucial biomarker for detecting fentanyl use.

- **Experimental Protocol (Detection in Human Plasma/Urine):** A standard method for simultaneous determination uses **liquid chromatography-tandem mass spectrometry (LC-MS/MS)** [6] [7].
 - **Sample Preparation:** Samples (e.g., plasma, urine) are mixed with an internal standard (e.g., norfentanyl-D5). For urine, a simple "dilute and shoot" approach can be used, where urine is diluted with water and an internal standard solution [6].
 - **Instrumentation:** Analysis is performed using a UPLC system coupled to a triple quadrupole mass spectrometer.
 - **Chromatography:** A reversed-phase C18 column is typically used. The mobile phase consists of water and acetonitrile, both with additives like formic acid or ammonium acetate.
 - **Mass Spectrometry:** Detection is via electrospray ionization in positive mode, monitoring specific ion transitions. For norfentanyl, the precursor ion (m/z 233.2) is fragmented to a product ion (m/z 84.2) [6].
 - **Performance:** These methods are highly sensitive, with limits of detection (LOD) for norfentanyl reported as low as **1-2 ng/mL** [6] [7].
- **Immunoassay Cross-Reactivity:** A study evaluating the Lin-Zhi Fentanyl II Immunoassay highlights the importance of norfentanyl detection. This particular assay claims 100% cross-reactivity with norfentanyl and a detection cutoff of 5 ng/mL, making it more sensitive in identifying fentanyl exposure compared to other immunoassays that have lower cross-reactivity [6].

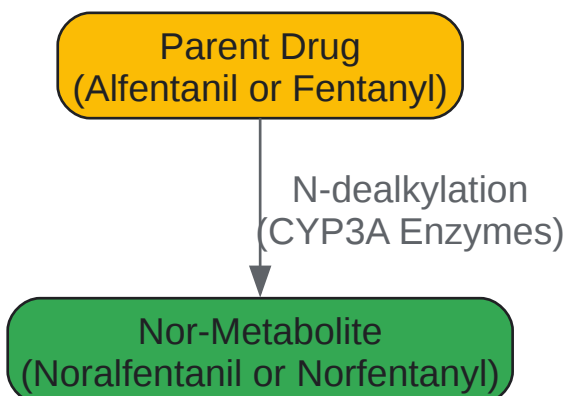
Noralfentanil (from Alfentanil)

Noralfentanil is a major metabolite of alfentanil, formed through the same N-dealkylation reaction [1]. Detailed data on its metabolic fate and activity is less extensively documented in the searched literature.

- **Experimental Protocol (Detection in Human Plasma):** A documented method uses **gas chromatography-mass spectrometry (GC-MS)** [1].
 - **Sample Preparation:** Alfentanil and **noralfentanil** are extracted from alkalinized plasma using a basic solvent extraction. **Noralfentanil** is then derivatized to form a pentafluoropropionyl derivative to improve its analytical properties.
 - **Instrumentation:** Analysis is performed using a GC-MS system.
 - **Performance:** The reported method showed a linear range of 0.4-10 ng/mL for **noralfentanil**, indicating high sensitivity [1].
- **HPLC Analysis:** An application note from SIELC Technologies describes the separation of **noralfentanil** on a Newcrom R1 HPLC column using a mobile phase of acetonitrile, water, and phosphoric acid (replaceable with formic acid for MS compatibility) [2].

Metabolic Pathway Visualization

The following diagram illustrates the core metabolic reaction shared by both parent drugs, leading to their respective nor-metabolites.



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Key Insights for Researchers

- **Focus on Norfentanyl:** The wealth of data on norfentanyl's pharmacology, toxicology, and detection makes it a well-characterized biomarker. Recent studies even explore its prolonged detection window in chronic users, which is a critical consideration for clinical and forensic analysis [4].
- **Data Gap on Noralfentanil:** The limited public data on **noralfentanil**, particularly regarding its potential pharmacological activity or detailed pharmacokinetics, presents a potential area for further research.
- **Method Selection:** The choice between GC-MS and LC-MS/MS for quantifying these metabolites depends on the required sensitivity, specificity, and the laboratory's available instrumentation. LC-MS/MS is generally favored for high-throughput and direct analysis of polar metabolites without derivatization.

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